

Application Notes and Protocols for 2,2-Dichloro-3-methylbutane

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Compound of Interest

Compound Name: 2,2-Dichloro-3-methylbutane

Cat. No.: B096302

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Disclaimer: Specific safety data for **2,2-dichloro-3-methylbutane** is not readily available. The following guidelines are based on data for structurally similar chlorinated alkanes, such as 2-chloro-2-methylbutane and 1-chloro-3-methylbutane, and should be treated as a precautionary guide. A thorough risk assessment should be conducted before handling this chemical.

Section 1: Chemical and Physical Properties

While detailed experimental data for **2,2-dichloro-3-methylbutane** is limited, some physical properties have been estimated. For a comprehensive safety assessment, properties of analogous compounds are provided for reference.

Property	2,2-dichloro-3-methylbutane (Estimated/Predicted)	2-Chloro-2-methylbutane (Reference)	1-Chloro-3-methylbutane (Reference)
Molecular Formula	C5H10Cl2 ^{[1][2][3]}	C5H11Cl	C5H11Cl
Molecular Weight	141.04 g/mol ^[2]	106.59 g/mol	106.59 g/mol
Boiling Point	119.2°C @ 760 mmHg ^[4]	85.61°C ^[5]	Not Available
Melting Point	-75.05°C ^[4]	-73.49°C ^[5]	Not Available
Flash Point	25.3°C ^[4]	-9°C ^[6]	Not Available
Density	1.05 g/cm ³ ^[4]	Not Available	Not Available

Section 2: Safety and Handling

Based on the properties of analogous compounds, **2,2-dichloro-3-methylbutane** is expected to be a flammable liquid that may cause skin, eye, and respiratory irritation.^[7]

Personal Protective Equipment (PPE)

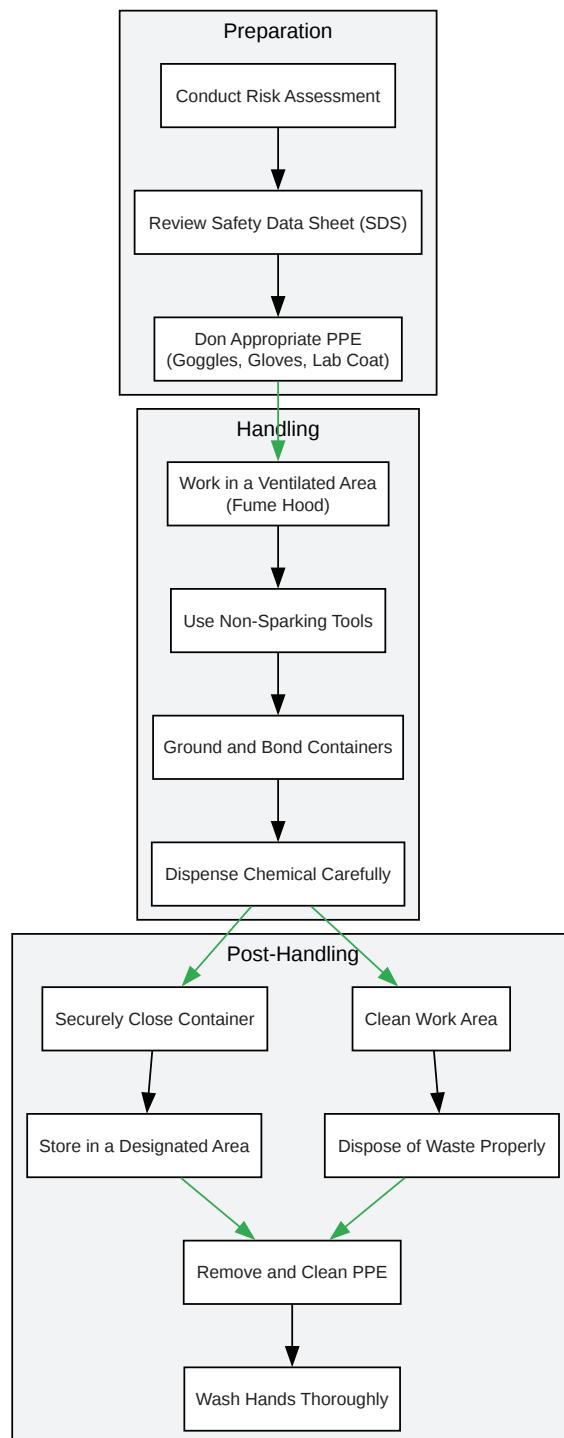
- Eye and Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[6]
- Respiratory Protection: If ventilation is inadequate, use a respirator that is compliant with OSHA's respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.^[6]

Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.^{[5][8]}
- Keep away from heat, sparks, open flames, and other ignition sources.^{[7][8]}

- Use non-sparking tools and explosion-proof equipment.[5][6]
- Ground and bond containers when transferring material to prevent static discharge.[6]
- Avoid contact with skin and eyes.[6]
- Wash hands thoroughly after handling.[6]

Safe Handling Workflow for Chlorinated Hydrocarbons

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Caption: Safe Handling Workflow.

Section 3: Storage

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][8]
- Keep away from sources of ignition.[6]
- Store in a flammables-area.[6]
- For some related compounds, refrigeration before opening is recommended.[8]

Section 4: Spill and Leak Procedures

In the event of a spill or leak, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Immediate Actions:
 - Evacuate personnel from the spill area.
 - Remove all sources of ignition.[5][6]
 - Ensure adequate ventilation.
- Containment and Cleanup:
 - Absorb the spill with an inert material such as vermiculite, sand, or earth.[6]
 - Place the absorbed material into a suitable, labeled container for disposal.[6]
 - Use spark-proof tools during cleanup.[6]
 - Do not let the chemical enter drains.[5]

Section 5: Disposal

- Dispose of waste material in accordance with national and local regulations.

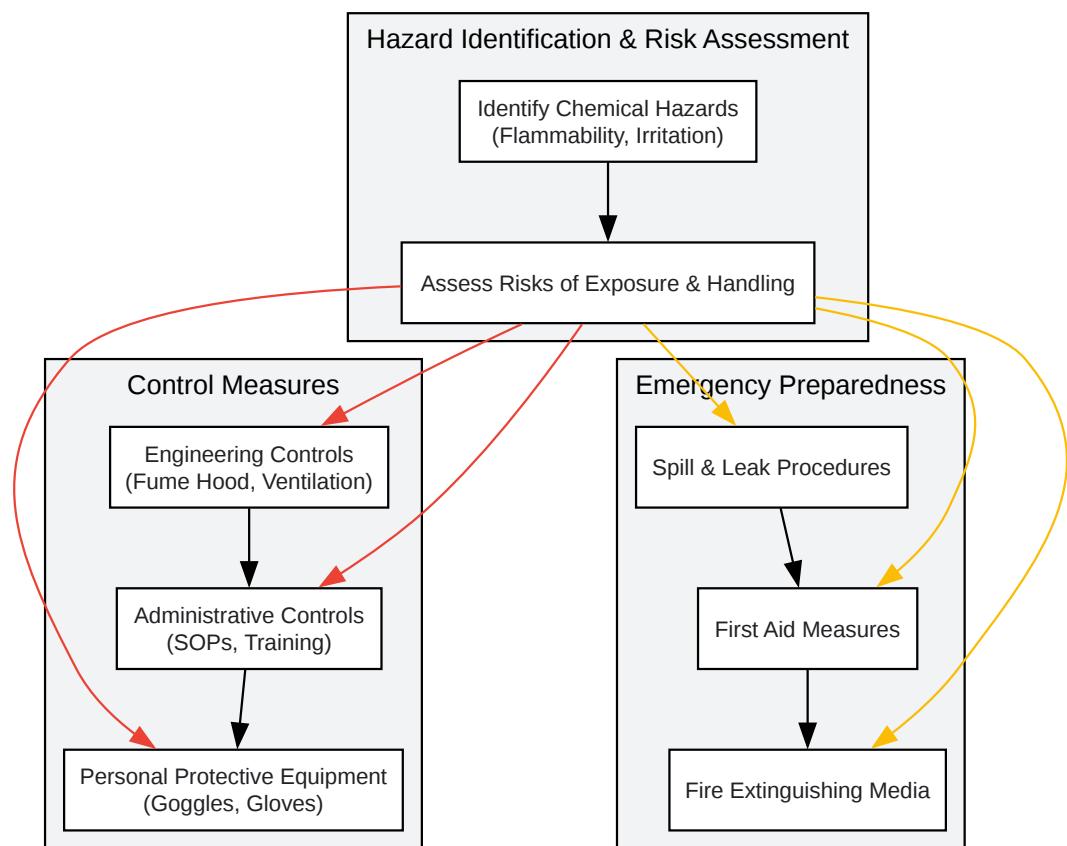
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Section 6: Experimental Protocols

Protocol 6.1: Aliquoting of 2,2-dichloro-3-methylbutane

- Preparation:
 - Ensure the work area is clean and free of ignition sources.
 - Confirm that the fume hood is functioning correctly.
 - Don all required PPE (safety goggles, chemical-resistant gloves, lab coat).
- Procedure:
 - Ground the primary container and the receiving container.
 - Carefully open the primary container.
 - Using a clean, dry pipette or graduated cylinder, measure the desired volume of the chemical.
 - Slowly dispense the chemical into the receiving container.
 - Securely cap both containers.
- Post-Procedure:
 - Clean any minor drips in the work area with an appropriate absorbent material.
 - Properly dispose of any contaminated materials.
 - Wash hands thoroughly.

Hierarchy of Safety Precautions



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Caption: Safety Precautions Logic.

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References

- 1. Page loading... [guidechem.com]
- 2. 2,2-Dichloro-3-methylbutane | C5H10Cl2 | CID 28766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Butane, 2,2-dichloro-3-methyl- [webbook.nist.gov]
- 4. Page loading... [guidechem.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. sigmaaldrich.com [sigmaaldrich.com]
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